

# Aztreonam-Avibactam: A Potent Combination Against NDM-Producing Klebsiella pneumoniae

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Compound of Interest		
Compound Name:	Avibactam sodium dihydrate	
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A Comparative Guide to In Vitro and In Vivo Efficacy

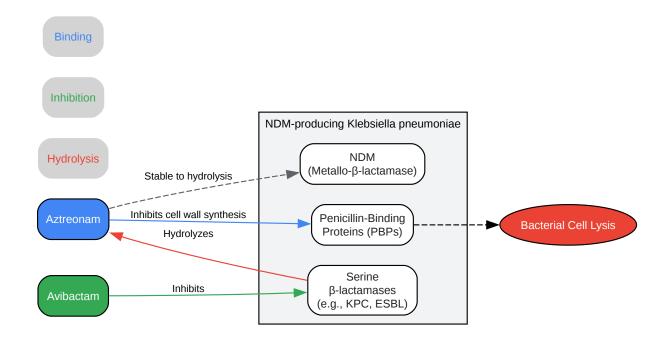
The emergence and global spread of New Delhi metallo-β-lactamase (NDM)-producing Klebsiella pneumoniae pose a significant threat to public health due to their extensive resistance to carbapenems and other last-resort antibiotics. The combination of aztreonam and avibactam has emerged as a promising therapeutic strategy to combat these multidrug-resistant organisms. This guide provides a comprehensive comparison of the in vitro and in vivo activity of aztreonam-avibactam against NDM-producing K. pneumoniae, supported by experimental data and detailed methodologies for researchers, scientists, and drug development professionals.

## **Mechanism of Action: A Synergistic Partnership**

NDM enzymes are metallo- $\beta$ -lactamases (MBLs) that effectively hydrolyze a broad spectrum of  $\beta$ -lactam antibiotics, including carbapenems. However, they do not efficiently hydrolyze monobactams like aztreonam. The therapeutic challenge arises from the frequent co-production of other  $\beta$ -lactamases, such as extended-spectrum  $\beta$ -lactamases (ESBLs) and serine carbapenemases (e.g., KPC), which can degrade aztreonam.

Avibactam, a non- $\beta$ -lactam  $\beta$ -lactamase inhibitor, effectively inactivates a wide range of serine  $\beta$ -lactamases but has no activity against MBLs. The combination of aztreonam and avibactam creates a synergistic effect: avibactam protects aztreonam from degradation by co-produced serine  $\beta$ -lactamases, allowing aztreonam to exert its bactericidal activity against NDM-producing bacteria.





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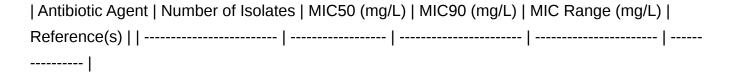
Figure 1. Mechanism of action of aztreonam-avibactam.

## In Vitro Activity

Numerous studies have demonstrated the potent in vitro activity of aztreonam-avibactam against NDM-producing K. pneumoniae. The addition of a fixed concentration of avibactam (typically 4 mg/L) significantly reduces the Minimum Inhibitory Concentrations (MICs) of aztreonam, restoring its susceptibility against a large proportion of resistant isolates.

#### **Minimum Inhibitory Concentration (MIC) Data**

The following table summarizes the MIC data for aztreonam-avibactam and comparator agents against NDM-producing K. pneumoniae from various studies.









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